

propyl 2-oxopropanoate IUPAC nomenclature

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Compound Focus: Propyl pyruvate

CAS No.: 20279-43-0

Cat. No.: S1906458

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Core Compound Identification

The table below summarizes the fundamental identifying information for propyl 2-oxopropanoate.

Property	Description
IUPAC Name	Propyl 2-oxopropanoate [1]
Other Names	Propyl pyruvate; 2-Oxopropanoic acid propyl ester [1] [2] [3]
CAS Registry Number	20279-43-0 [1] [2] [3]
Molecular Formula	$C_6H_{10}O_3$ [1] [2] [3]
Molecular Weight	130.14 g/mol [1] [2]
SMILES	<chem>O=C(C(=O)OCCC)C</chem> [1]
InChI Key	ILPVOWZUBFRIAX-UHFFFAOYSA-N [1]

Physicochemical Properties and Safety

The following table outlines key experimental and calculated properties of propyl 2-oxopropanoate, which are critical for laboratory handling and experimental design.

Property	Value / Description	Citation
Physical Appearance	Colorless to pale yellow clear liquid	[2]
Density	1.015 g/cm ³ (Calculated)	[1]
Boiling Point	169.4 °C at 760 mmHg (Calculated)	[1] [3]
Flash Point	61.2 °C (Calculated)	[1] [3]
Refractive Index	1.408 (Calculated)	[1]
Vapor Pressure	1.54 mmHg at 25°C (Estimated)	[2] [3]
Odor Description	At 100%: sweet, caramellic, floral	[2]
GHS Hazard Statements	H302-H315-H319-H335 (For Isopropyl ester variant)	[4]

Derivative as a Novel Anticancer Agent

A significant finding from the search is a patented derivative of propyl 2-oxopropanoate with investigated anticancer properties.

- **Key Compound: Propyl 3-bromo-2-oxopropanoate** (Propyl bromopyruvate), with the molecular formula C₆H₉BrO₃ and a molecular weight of 209.04 g/mol [5].
- **Patent Context:** This compound is the subject of a US patent (US20060058383A1) that describes it and its derivatives as "novel anticancer agents" [6]. The patent has since been abandoned, but the technical disclosure remains relevant for research.

Proposed Anticancer Mechanisms and Protocols

The patent suggests the compound exerts its effects primarily by targeting cancer cell metabolism.

- **Primary Mechanism: Inhibition of Glycolysis** [6]. The compound is proposed to target and inhibit the glycolytic pathway in cancer cells. Many cancer cells rely heavily on glycolysis for energy production (a phenomenon known as the Warburg effect), even in the presence of oxygen. By disrupting this key metabolic pathway, the compound can deprive cancer cells of energy.
- **Additional Mechanisms:** The patent also suggests the compound may induce:
 - **Apoptosis** (programmed cell death) [6].
 - **Necrotic cell death** [6].
 - Inhibition of **mitochondrial respiration** and the **tricarboxylic acid (TCA) cycle** [6].

Experimental Design & Workflow

The logical flow for investigating the anticancer activity of propyl 3-bromo-2-oxopropanoate, as derived from the patent, can be summarized in the following experimental workflow:

Experimental workflow for evaluating Propyl 3-bromo-2-oxopropanoate as an anticancer agent, from in vitro assays to combination therapy screening.

Detailed Experimental Methodology

1. In Vitro Cell Culture and Treatment

- **Cell Lines:** Experiments can be conducted on a panel of cancer cell lines, potentially including **leukemias, lymphomas, and solid tumors** such as from the **colon, brain, breast, prostate, liver, pancreas, and ovaries** [6].
- **Treatment Preparation:** Prepare a stock solution of Propyl 3-bromo-2-oxopropanoate in a suitable solvent like DMSO or ethanol, with subsequent dilution in cell culture medium. The final solvent concentration should be kept low (e.g., <0.1%) to avoid cytotoxicity.
- **Dosing and Incubation:** Treat cells with a range of concentrations (e.g., 1-100 μ M) for varying durations (24-72 hours). Include vehicle-treated controls.

2. Metabolic Assay (Glycolytic Inhibition)

- **Principle:** Directly measure the extracellular acidification rate (ECAR) as a proxy for lactate production and glycolytic flux, using a Seahorse XF Analyzer or similar instrumentation.
- **Protocol:**
 - Seed cancer cells in a specialized microplate.
 - Treat cells with the compound or vehicle control.
 - Measure basal ECAR.

- Perform a mitochondrial stress test by sequential injection of oligomycin (ATP synthase inhibitor), FCCP (mitochondrial uncoupler), and rotenone/antimycin A (complex I/III inhibitors) to assess glycolytic capacity and reserve [6].

3. In Vivo Efficacy Study

- **Model:** Use immunocompromised mice implanted with human cancer cells (xenograft model) [6].
- **Dosing:** Administer the compound via a relevant route (e.g., intraperitoneal injection). The patent suggests that the compound may be used in combination with other therapies like **radiation, chemotherapy, or immunotherapy** [6].
- **Endpoint:** Monitor tumor volume over time and analyze tumors post-study for markers of proliferation (Ki-67) and cell death (TUNEL assay).

Application in Flavor and Fragrance

Beyond biomedical research, propyl 2-oxopropanoate (**propyl pyruvate**) is also used as a synthetic flavoring agent.

- **Organoleptic Properties:** It is described as having a **sweet, caramellic, and floral odor and flavor** [2].
- **Regulatory Status:** It has a **FEMA Number of 4484** (GRAS status). However, search results note that the **FDA no longer provides for its use** in food, indicating a potentially changed regulatory status that requires verification [2].

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